

Biotin-PEG6-alcohol molecular weight and formula

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Compound of Interest

Compound Name: Biotin-PEG6-alcohol

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In-Depth Technical Guide to Biotin-PEG6-alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties and applications of **Biotin-PEG6-alcohol**, a versatile heterobifunctional linker used extensively in biomedical research and drug development.

Core Properties of Biotin-PEG6-alcohol

Biotin-PEG6-alcohol is a chemical compound that incorporates a biotin moiety, a hexa-polyethylene glycol (PEG6) spacer, and a terminal primary alcohol. This unique structure imparts valuable characteristics for bioconjugation, enhancing the solubility and reducing the steric hindrance of the conjugated molecules.

Property	Value	Source(s)
Chemical Formula	C22H41N3O8S	[1]
Molecular Weight	507.64 g/mol	[1]
CAS Number	906099-89-6	[1][2]
Appearance	White to off-white solid	[3]
Solubility	Water, DMSO, DMF	

Applications in Research and Drug Development

Biotin-PEG6-alcohol serves as a crucial linker molecule in various advanced applications:

- **PROTAC® Development:** It is frequently used as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its degradation. The PEG6 linker provides the necessary flexibility and length to facilitate the formation of a stable ternary complex between the E3 ligase and the target protein.
- **Antibody-Drug Conjugates (ADCs):** The terminal hydroxyl group can be functionalized to attach cytotoxic drugs to antibodies, creating targeted cancer therapies. The biotin group can be used for purification or as a secondary targeting moiety.
- **Surface Modification of Nanoparticles:** **Biotin-PEG6-alcohol** is employed to functionalize the surface of nanoparticles for targeted drug delivery. The biotin serves as a targeting ligand for cells that overexpress biotin receptors, often found in cancerous tissues.
- **Bioconjugation and Labeling:** The biotin group's high affinity for avidin and streptavidin allows for its use in a wide range of detection, purification, and immobilization assays. The PEG spacer enhances the accessibility of the biotin moiety for binding.

Experimental Protocols

A key application of **Biotin-PEG6-alcohol** is its conjugation to other molecules via its terminal hydroxyl group. One common reaction is its conversion to a phosphoramidite, enabling its incorporation into oligonucleotides during solid-phase synthesis.

Synthesis of Biotin-PEG6-Phosphoramidite

This protocol describes the conversion of the terminal alcohol of **Biotin-PEG6-alcohol** to a phosphoramidite, a necessary step for its use in automated DNA/RNA synthesis.

Materials:

- **Biotin-PEG6-alcohol**
- 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite

- N,N-Diisopropylethylamine (DIPEA)
- Anhydrous Dichloromethane (DCM)
- Anhydrous Acetonitrile
- Silica gel for column chromatography
- Ethyl acetate
- Hexanes
- Triethylamine

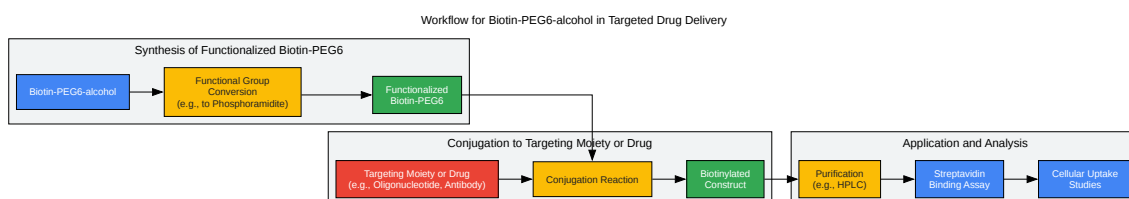
Procedure:

- Preparation: Dissolve **Biotin-PEG6-alcohol** in anhydrous DCM under an inert atmosphere (e.g., argon or nitrogen).
- Reaction: Cool the solution to 0°C in an ice bath. Add DIPEA to the solution, followed by the dropwise addition of 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite.
- Incubation: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Quenching: Once the reaction is complete, quench the reaction by adding a small amount of saturated sodium bicarbonate solution.
- Extraction: Extract the aqueous layer with DCM. Combine the organic layers and wash with brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes containing a small percentage of triethylamine to yield the final Biotin-PEG6-phosphoramidite.

Note: Phosphoramidites are sensitive to moisture and oxidation. All glassware should be oven-dried, and all solvents should be anhydrous. The purified product should be stored under an inert atmosphere at -20°C.

Logical Workflow for Biotin-PEG6-alcohol Application

The following diagram illustrates a typical workflow for the application of **Biotin-PEG6-alcohol** in the development of a targeted drug delivery system.



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Caption: Workflow for the functionalization and application of **Biotin-PEG6-alcohol**.

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